

Btk-IN-19 for immunology research

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Compound of Interest

Compound Name: *Btk-IN-19*
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An In-Depth Technical Guide to **Btk-IN-19** for Immunology Research

Introduction

Bruton's tyrosine kinase (BTK) has emerged as a critical therapeutic target in the fields of oncology and immunology. As a key component of the B-cell receptor (BCR) signaling pathway, BTK plays a pivotal role in B-cell development, differentiation, and activation. Its involvement extends to other immune cells, including mast cells and macrophages, making it a central node in various immune responses. **Btk-IN-19** is a potent and reversible inhibitor of BTK, showing promise as a valuable tool for immunology research. This guide provides a comprehensive overview of **Btk-IN-19**, including its mechanism of action, quantitative data, experimental protocols, and its role in relevant signaling pathways.

Mechanism of Action

Btk-IN-19 is a reversible inhibitor of Bruton's tyrosine kinase. Unlike covalent inhibitors that form a permanent bond with the enzyme, **Btk-IN-19** binds non-covalently to the active site of BTK, preventing its phosphorylation and subsequent activation. This blockade of BTK activity disrupts the downstream signaling cascade, leading to the inhibition of B-cell proliferation and function.

Quantitative Data

The following tables summarize the available quantitative data for **Btk-IN-19**, providing a clear comparison of its in vitro and in vivo activities.

Table 1: In Vitro Activity of **Btk-IN-19**

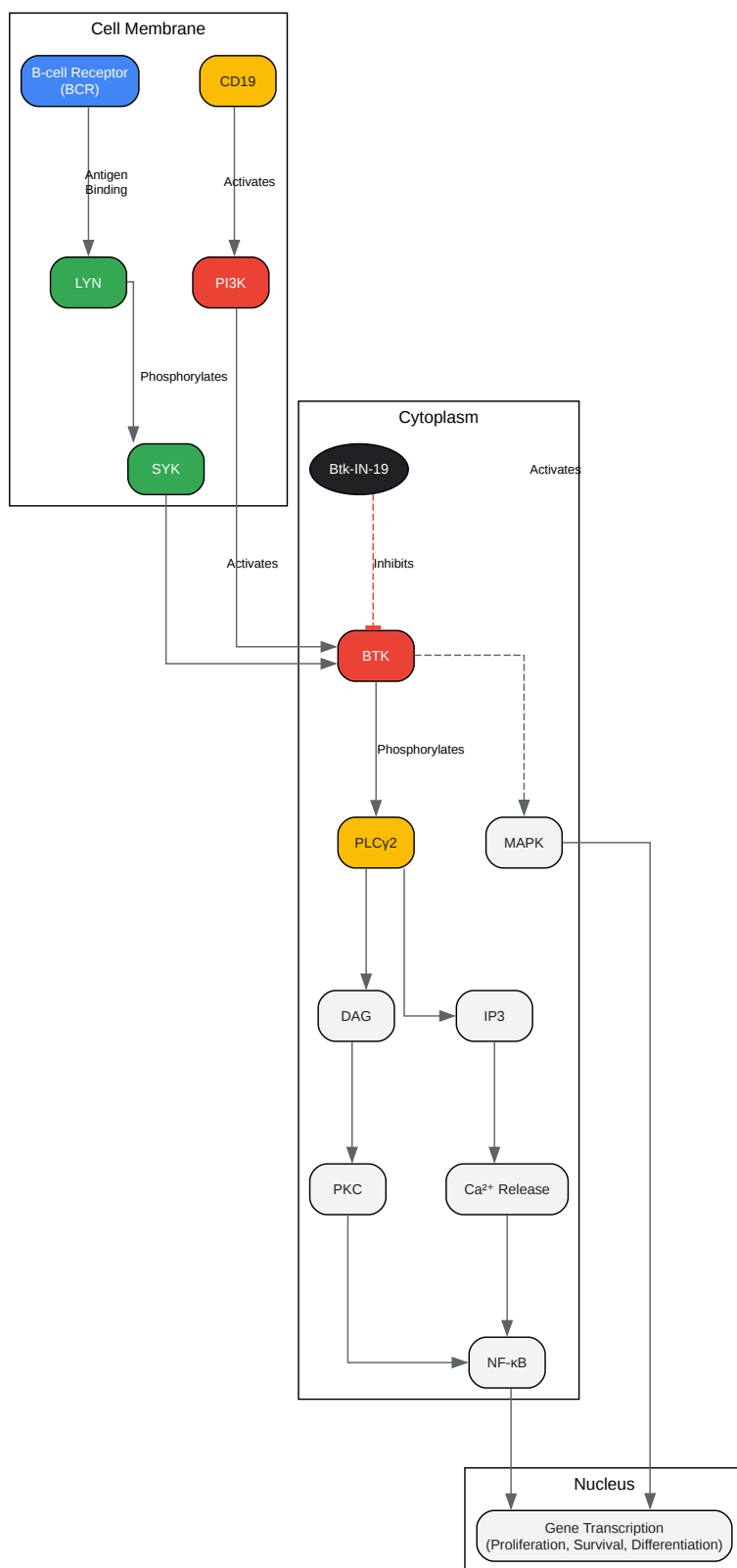
Parameter	Value	Cell Line/Assay Condition	Reference
BTK Inhibition (IC50)	<0.001 μ M	Biochemical Assay	[1]
B-cell Proliferation (IC50)	0.080 μ M	B-cells enriched from PBMC (3 days)	[1]

Table 2: In Vivo Data for **Btk-IN-19**

Parameter	Species	Dose & Route	Observation	Reference
CD69 Inhibition	Mice	80 mg/kg (i.p., single dose)	Strong inhibition of CD69	[1]
Pharmacokinetics	Rats	5 mg/kg (p.o.)	Low-moderate clearance, modest oral exposure (%F > 34)	[1]

Signaling Pathways

BTK is a crucial signaling molecule downstream of the B-cell receptor (BCR) and other immune receptors. The following diagram illustrates the canonical BCR signaling pathway and the point of inhibition by **Btk-IN-19**.



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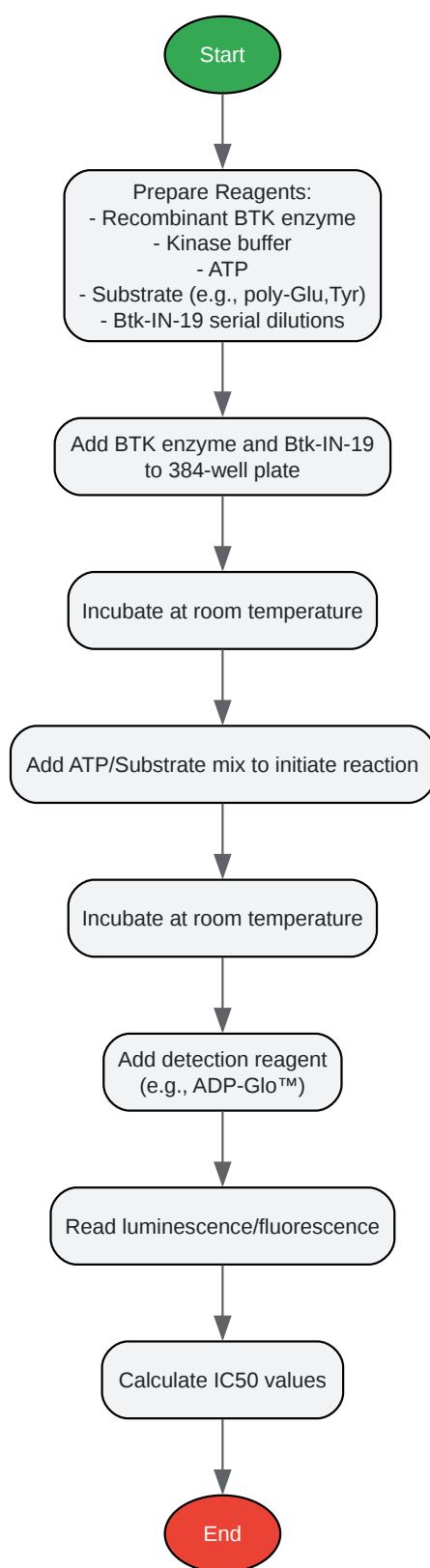
Caption: B-cell receptor signaling pathway and inhibition by **Btk-IN-19**.

Experimental Protocols

Detailed experimental protocols for the characterization of **Btk-IN-19** are provided below. These are generalized protocols based on standard methods in the field and should be optimized for specific experimental conditions.

BTK Kinase Assay (Biochemical IC50 Determination)

This protocol describes a method to determine the in vitro potency of **Btk-IN-19** against the BTK enzyme.



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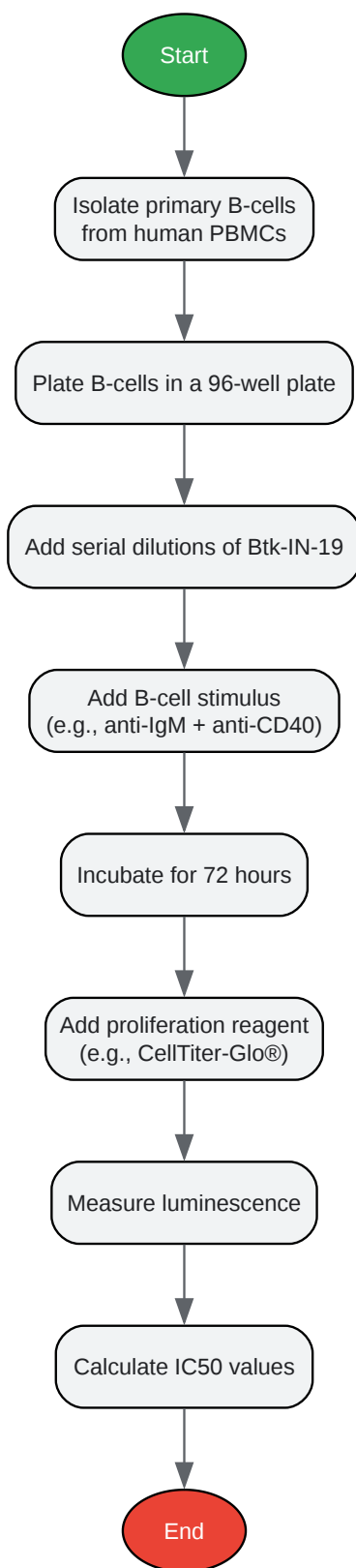
Caption: Workflow for a biochemical BTK kinase assay.

Methodology:

- Reagent Preparation:
 - Prepare a stock solution of **Btk-IN-19** in DMSO and perform serial dilutions to obtain a range of concentrations.
 - Prepare a reaction buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA, 2 mM MnCl₂, 50 μM DTT).
 - Dilute recombinant human BTK enzyme and a suitable substrate (e.g., poly(Glu, Tyr) 4:1) in the reaction buffer.
 - Prepare an ATP solution in the reaction buffer.
- Assay Procedure:
 - Add the BTK enzyme solution to the wells of a microplate.
 - Add the serially diluted **Btk-IN-19** or DMSO (vehicle control) to the wells.
 - Incubate for a predefined period (e.g., 10-20 minutes) at room temperature.
 - Initiate the kinase reaction by adding the ATP/substrate mixture.
 - Incubate for a specified time (e.g., 60 minutes) at room temperature.
- Detection:
 - Stop the reaction and detect the amount of product (ADP) formed using a suitable detection kit (e.g., ADP-Glo™ Kinase Assay, Promega).
 - Measure the luminescence or fluorescence signal using a plate reader.
- Data Analysis:
 - Plot the percentage of BTK activity against the logarithm of the **Btk-IN-19** concentration.
 - Determine the IC₅₀ value by fitting the data to a four-parameter logistic equation.

B-cell Proliferation Assay (Cell-based IC50 Determination)

This protocol outlines a method to assess the effect of **Btk-IN-19** on the proliferation of B-cells.



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Caption: Workflow for a B-cell proliferation assay.

Methodology:

- Cell Preparation:
 - Isolate peripheral blood mononuclear cells (PBMCs) from healthy donor blood using density gradient centrifugation (e.g., Ficoll-Paque).
 - Enrich for B-cells using a negative selection kit.
 - Resuspend the purified B-cells in complete RPMI-1640 medium.
- Assay Procedure:
 - Plate the B-cells in a 96-well culture plate.
 - Add serially diluted **Btk-IN-19** or DMSO (vehicle control) to the wells.
 - Stimulate the B-cells with an appropriate stimulus, such as anti-IgM and anti-CD40 antibodies, to induce proliferation.
 - Incubate the plate for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- Detection:
 - Assess cell viability and proliferation using a suitable assay (e.g., CellTiter-Glo® Luminescent Cell Viability Assay, Promega).
 - Measure the luminescence signal with a plate reader.
- Data Analysis:
 - Calculate the percentage of proliferation inhibition relative to the vehicle control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the **Btk-IN-19** concentration and fitting the data to a dose-response curve.

Conclusion

Btk-IN-19 is a potent, reversible inhibitor of BTK that serves as a valuable research tool for investigating the role of BTK in immune cell function. Its well-characterized in vitro and in vivo activities, combined with a clear mechanism of action, make it suitable for a wide range of immunological studies. The experimental protocols and signaling pathway information provided in this guide offer a solid foundation for researchers and drug development professionals to effectively utilize **Btk-IN-19** in their work. Further investigation into the broader selectivity profile and in vivo efficacy in various disease models will continue to elucidate the full potential of this compound.

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References

- 1. Discovery of Novel Bruton's Tyrosine Kinase (BTK) Inhibitors Bearing a N,9-Diphenyl-9H-purin-2-amine Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
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